

# An In-depth Technical Guide to the Physical Characteristics of Formamide-13C

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## Compound of Interest

Compound Name: Formamide-13C

Cat. No.: B1339986

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This guide provides a comprehensive overview of the core physical characteristics of **Formamide-13C**, an isotopically labeled organic compound crucial for a variety of research applications, including metabolic studies and the synthesis of labeled pharmaceuticals.<sup>[1]</sup> This document details its physical properties, outlines standard experimental methodologies for their determination, and visualizes its role in significant biochemical pathways.

## Core Physical and Chemical Properties

**Formamide-13C**, with the chemical formula  $\text{H}^{13}\text{CONH}_2$ , is the isotopically labeled version of formamide where the carbon atom is the  $^{13}\text{C}$  isotope. This labeling provides a powerful tool for tracing the metabolic fate of formamide and its derivatives in biological systems.

## Summary of Physical Data

The key physical and chemical properties of **Formamide-13C** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	H <sup>13</sup> CONH <sub>2</sub>
Molecular Weight	46.03 g/mol
Appearance	Colorless liquid
Density	1.159 g/mL at 25 °C
Melting Point	2-3 °C
Boiling Point	210 °C (decomposes)
Flash Point	152 °C
Refractive Index	n <sub>20</sub> /D 1.447
CAS Number	51284-91-4

## Experimental Protocols for Physical Characterization

The accurate determination of the physical properties of **Formamide-13C** is essential for its application in research and development. The following sections detail the standard experimental methodologies for measuring the key physical characteristics outlined above.

### Melting Point Determination

The melting point of a substance is a critical indicator of its purity. For a crystalline solid, a sharp melting point range (typically 0.5-1.0°C) is indicative of high purity, while impurities tend to depress and broaden the melting range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the solidified **Formamide-13C** is introduced into a thin-walled capillary tube, which is then sealed at one end. The sample is packed down to the bottom of the tube.

- **Apparatus:** A melting point apparatus, such as a Mel-Temp or a Thiele tube, is used. The capillary tube containing the sample is placed in the apparatus adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a slow, controlled rate (approximately 1-2°C per minute) as it approaches its expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range represents the melting point of the substance.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Distillation Method

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. A few boiling chips are added to the distilling flask to ensure smooth boiling.
- **Heating:** The **Formamide-13C** sample is placed in the distilling flask and heated gently.
- **Temperature Measurement:** The thermometer bulb is positioned so that its top is level with the side arm of the distilling flask, ensuring that the recorded temperature is that of the vapor in equilibrium with the boiling liquid.
- **Observation:** The temperature is recorded when the liquid is boiling steadily and a consistent distillation rate is observed. The barometric pressure should also be recorded, as the boiling point is pressure-dependent.

## Density Measurement

Density is the mass per unit volume of a substance and is an important physical property for material characterization.

Methodology: Pycnometer Method

- Apparatus: A pycnometer, a glass flask with a precise and known volume, is used.
- Measurement of Empty Pycnometer Mass: The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured.
- Measurement with Sample: The pycnometer is filled with **Formamide-13C**, ensuring no air bubbles are trapped. The mass of the filled pycnometer is then measured.
- Calculation: The mass of the **Formamide-13C** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the sample by the known volume of the pycnometer. The measurement should be performed at a constant, recorded temperature.

## Spectroscopic Analysis

### <sup>13</sup>C Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>13</sup>C NMR spectroscopy is a powerful technique for determining the carbon framework of a molecule. For **Formamide-13C**, it provides a definitive confirmation of the isotopic labeling.

#### Methodology:

- Sample Preparation: A small amount of **Formamide-13C** is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>) in an NMR tube. A reference standard, such as tetramethylsilane (TMS), is often added.
- Data Acquisition: The NMR tube is placed in the spectrometer, and the <sup>13</sup>C NMR spectrum is acquired. Proton decoupling is typically used to simplify the spectrum, resulting in a single peak for each unique carbon atom.
- Spectral Analysis: The chemical shift of the single peak in the <sup>13</sup>C NMR spectrum of **Formamide-13C** confirms the presence and position of the <sup>13</sup>C label.

### Infrared (IR) Spectroscopy

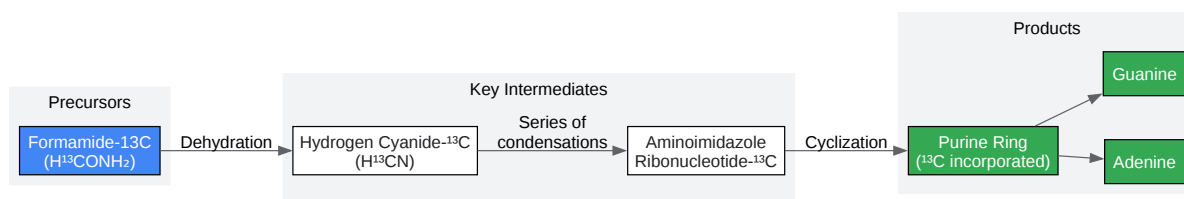
IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Methodology: Thin Film Method

- **Sample Preparation:** A drop of liquid **Formamide-13C** is placed between two salt plates (e.g., NaCl or KBr), which are transparent to infrared radiation. The plates are pressed together to form a thin film of the sample.
- **Data Acquisition:** The salt plates are placed in the sample holder of an IR spectrometer, and the spectrum is recorded.
- **Spectral Analysis:** The resulting IR spectrum will show absorption bands corresponding to the various vibrational modes of the bonds within the **Formamide-13C** molecule, such as the C=O stretch, N-H stretch, and C-N stretch.

## Role in Prebiotic Synthesis of Purines

Formamide is a key molecule in prebiotic chemistry, hypothesized to be a precursor for the synthesis of essential biomolecules, including nucleic acid bases. The use of **Formamide-13C** allows for the tracing of the carbon atom through these synthetic pathways. One of the most significant of these is the formation of purines.



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Prebiotic synthesis of purines from **Formamide-13C**.

The diagram above illustrates a simplified pathway for the prebiotic synthesis of purines, where **Formamide-13C** serves as a key starting material. Through a series of reactions, including

dehydration and condensation, the  $^{13}\text{C}$ -labeled carbon from formamide is incorporated into the purine ring structure, forming the backbone of essential nucleobases like adenine and guanine. This ability to trace the isotopic label provides invaluable insights into the origins of life's fundamental building blocks.

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## References

- 1. Formamide ( $\text{C}_1\text{H}_5\text{N}$ , 99%;  $\text{C}_1\text{H}_5\text{N}$ , 98%) - Cambridge Isotope Laboratories, CNLM-1825-0.25 [isotope.com]
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